

# L-Valine hydrochloride CAS number and molecular weight for research

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## Compound of Interest

Compound Name: *L-Valine hydrochloride*

Cat. No.: *B099466*

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## L-Valine Hydrochloride: A Technical Guide for Researchers

An In-depth Whitepaper on the Properties, Applications, and Biological Significance of **L-Valine Hydrochloride** for Scientific Research and Drug Development.

This technical guide provides comprehensive information on **L-Valine hydrochloride**, a crucial amino acid derivative for professionals in research, and drug development. This document outlines its chemical properties, experimental applications, and its role in cellular signaling pathways.

## Core Chemical and Physical Properties

**L-Valine hydrochloride** is the hydrochloride salt of L-Valine, an essential branched-chain amino acid (BCAA). The addition of hydrochloride increases its solubility in aqueous solutions, making it a preferred form for various research applications.

Property	Value	Citations
CAS Number	17498-50-9	
Molecular Weight	153.61 g/mol	
Molecular Formula	C <sub>5</sub> H <sub>12</sub> ClNO <sub>2</sub>	
Appearance	White crystalline powder	[1]
Solubility	Soluble in water	[1]
Storage Conditions	Store in a cool, dry, well-ventilated place in a tightly sealed container.	[1][2]
Stability	Stable under normal conditions.	[3]

## Applications in Research and Development

**L-Valine hydrochloride** and its derivatives are integral to numerous research and industrial processes, from cell culture to the synthesis of pharmaceuticals.

### Cell Culture Supplementation

L-Valine is an essential component of cell culture media, vital for cell growth, proliferation, and protein synthesis.[4] Supplementing media with L-valine can reduce the dependency on serum, thereby minimizing the risk of introducing exogenous contaminants and increasing the stability of the culture system.[4] It also plays a role in regulating osmotic pressure and optimizing the cellular microenvironment.[4]

#### Experimental Protocol: Preparation of a Sterile **L-Valine Hydrochloride** Stock Solution for Cell Culture

This protocol outlines the preparation of a sterile, concentrated stock solution of **L-Valine hydrochloride** suitable for supplementing cell culture media.

Materials:

- **L-Valine hydrochloride** powder
- High-purity water for injection (WFI) or cell culture grade water
- Sterile conical tubes
- Sterile 0.22 µm syringe filter
- Sterile syringes
- Analytical balance
- pH meter (optional)
- Sterile workspace (e.g., laminar flow hood)

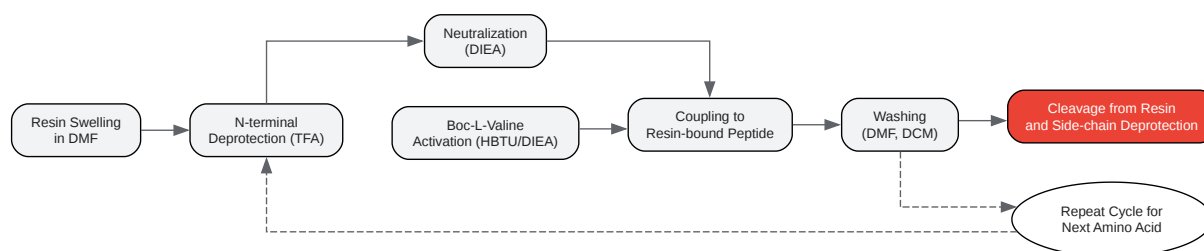
Procedure:

- In a sterile workspace, accurately weigh the desired amount of **L-Valine hydrochloride** powder using an analytical balance.
- Transfer the powder to a sterile conical tube.
- Add the appropriate volume of WFI or cell culture grade water to achieve the desired stock solution concentration.
- Gently agitate the solution until the powder is completely dissolved.
- If necessary, check the pH of the solution and adjust to a range compatible with your cell culture medium (typically 7.0-7.4) using sterile, dilute NaOH or HCl.
- Sterile-filter the stock solution using a 0.22 µm syringe filter into a new sterile tube.
- Aliquot the sterile stock solution into smaller, single-use volumes to prevent contamination and degradation from repeated freeze-thaw cycles.
- Store the aliquots at the recommended temperature (typically -20°C for long-term storage).

## Peptide Synthesis

L-Valine derivatives, such as Boc-L-Valine, are fundamental building blocks in solid-phase peptide synthesis (SPPS). Due to the sterically hindered nature of valine's side chain, specific coupling reagents and optimized protocols are necessary to ensure efficient and accurate peptide bond formation.[5]

### Experimental Workflow: Incorporation of Boc-L-Valine in Solid-Phase Peptide Synthesis



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### Workflow for Boc-L-Valine incorporation in SPPS.

#### Protocol Outline for Boc-L-Valine Coupling:

- **Resin Preparation:** The solid support resin is swelled in a suitable solvent like N,N-Dimethylformamide (DMF).
- **Deprotection:** The N-terminal protecting group (e.g., Boc) of the resin-bound peptide is removed using an acid such as trifluoroacetic acid (TFA).
- **Neutralization:** The resulting ammonium salt is neutralized to the free amine using a base like N,N-Diisopropylethylamine (DIEA).
- **Amino Acid Activation:** In a separate vessel, Boc-L-Valine is activated using a coupling reagent (e.g., HBTU) and a base (e.g., DIEA) in DMF.

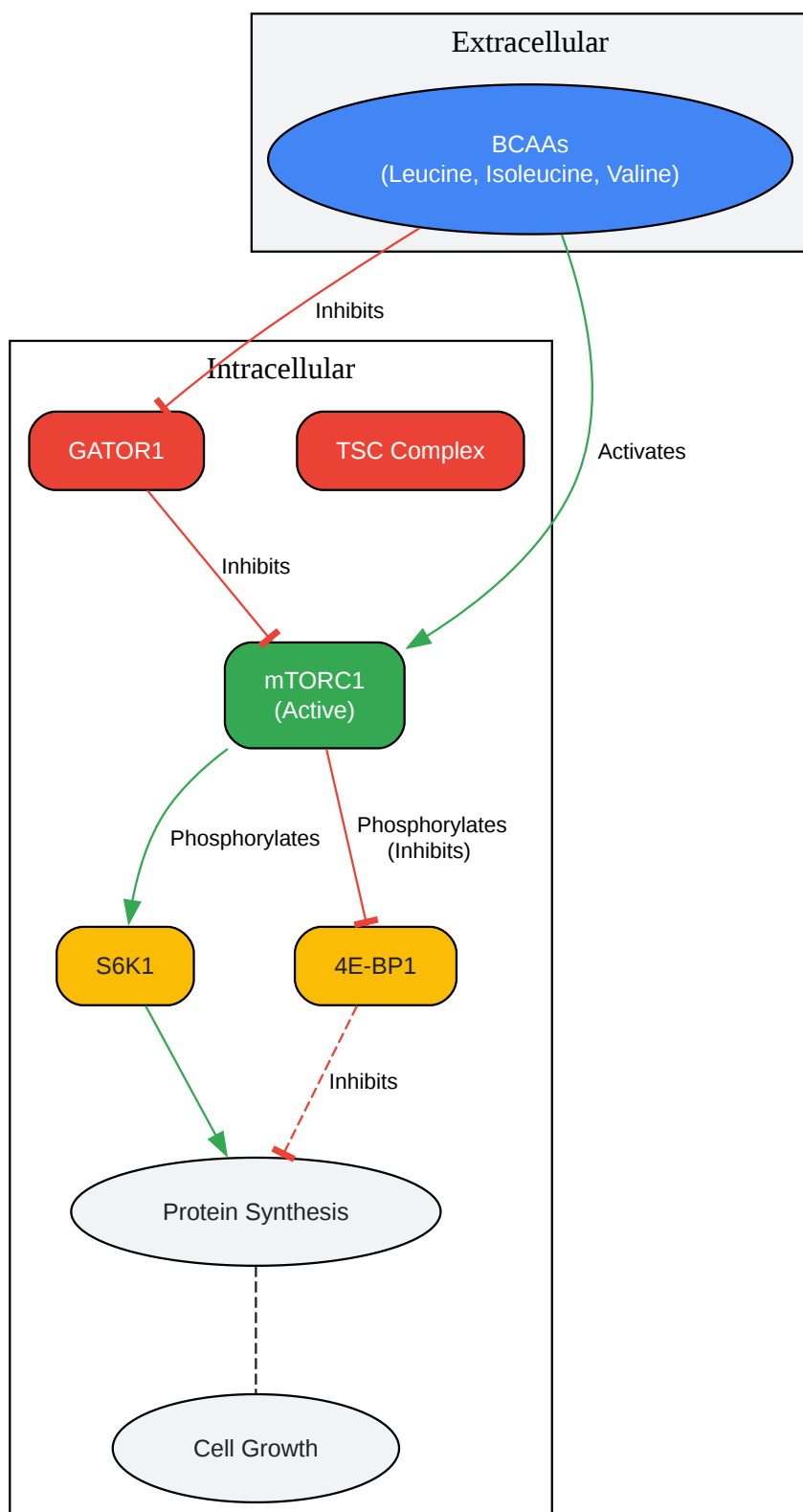
- **Coupling:** The activated Boc-L-Valine solution is added to the resin, and the mixture is agitated to facilitate peptide bond formation. Due to steric hindrance, this step may require longer reaction times or double coupling.[\[6\]](#)
- **Washing:** The resin is thoroughly washed with solvents like DMF and dichloromethane (DCM) to remove excess reagents and byproducts.
- **Cycle Repetition:** The deprotection, neutralization, and coupling steps are repeated for each subsequent amino acid in the peptide sequence.
- **Final Cleavage:** Once the peptide synthesis is complete, the peptide is cleaved from the resin, and the side-chain protecting groups are removed.

## Role in Cellular Signaling

As a branched-chain amino acid, L-valine plays a significant role in regulating key metabolic and growth-related signaling pathways, most notably the mTOR (mechanistic Target of Rapamycin) pathway. The mTOR signaling pathway is a central regulator of cell growth, proliferation, and protein synthesis.[\[7\]](#)[\[8\]](#)

Amino acids, including L-valine, are known to activate the mTORC1 complex.[\[8\]](#)[\[9\]](#) This activation leads to the phosphorylation of downstream effectors such as S6 kinase 1 (S6K1) and 4E-binding protein 1 (4E-BP1), which in turn promote the initiation of protein translation.[\[8\]](#)

Signaling Pathway: BCAA Regulation of mTORC1



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